

rheological properties of trimethylolpropane trioleate

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Compound Focus: Trimethylolpropane trioleate

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Key Rheological & Physicochemical Properties of TMPTO

The table below summarizes the core properties that define TMPTO's performance as a lubricating base oil [1].

Property	Value / Description	Significance
Viscosity Index	189 [1]	Excellent viscosity-temperature performance (minimal thinning with heat).
Flash Point	309 °C [1]	High thermal stability and low flammability risk.
Low-Temperature Fluidity	Pour point of -41 °C [1]	Good performance in cold environments.
Oxidative Stability	Oxidative induction time of 13 min [1]	Moderate inherent stability; enhanced with additives.
Base Oil Lubricity	High [1]	Low friction and anti-wear properties even without additives.

Property	Value / Description	Significance
Additive Compatibility	Excellent with conventional additives (e.g., ZDDP) [1]	Formulation flexibility to enhance extreme pressure and anti-wear properties.

Experimental Insights and Enhancement Protocols

Recent studies have explored TMPTO's performance under specific conditions and with various additives.

High-Speed Machining Performance

A 2024 study investigated TMPTO with sulfurized vegetable oil additives (4-8% concentration) in high-speed drilling of aluminum alloy Al-6061 [2].

- **Key Rheological Factor:** Lubricity to reduce friction at the tool-workpiece interface.
- **Experimental Protocol:** A Taguchi L27 orthogonal array design tested parameters like spindle speed, feed rate, and additive concentration. Power consumption and surface roughness were measured outcomes [2].
- **Finding:** Spindle speed had the greatest impact (87.89%) on power consumption, while feed rate (43.51%) and spindle speed (38.48%) most influenced surface roughness. Additive concentration had a more pronounced effect on surface quality than on power [2].

Tribological and Triboelectrical Enhancement

Another 2024 study blended TMPTO with 1-5 wt% of a Protic Ionic Liquid (PIL) to improve performance under electrical current [3].

- **Key Rheological Factor:** Film resistivity and frictional properties under triboelectrical conditions.
- **Experimental Protocol:** A custom-designed ball-on-disc tribometer applied 1-2 A current at a constant 4.5 V. The static resistance and frictional properties of different PIL blends were measured [3].
- **Finding:** The blend with 1% wt PIL showed a 53% improvement in frictional properties and better wear performance under a 2A current, attributed to its lowest film resistivity of 0.14 mΩ [3].

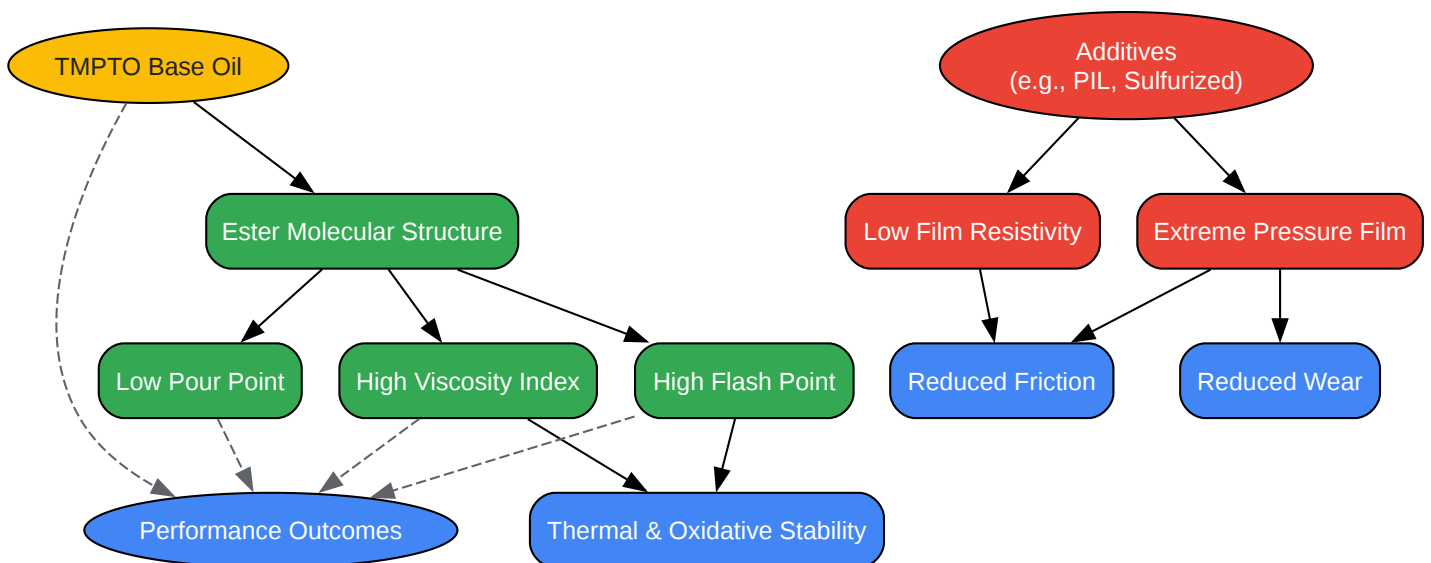
Synthesis and Fundamental Property Analysis

The core synthesis method and property evaluation of TMPTO provide a foundation for its rheological behavior [1].

- **Synthesis Protocol:** TMPTO is prepared via esterification of oleic acid with trimethylolpropane (TMP) without solvent, using a solid acid catalyst. This method achieved a high conversion rate of 96.5% [1].
- **Property Evaluation:** The synthesized TMPTO was characterized for its physicochemical properties, including viscosity-temperature performance, flash point, foaming stability, hydrolytic stability, and lubricity [1].

Relationship Between Properties, Additives, and Performance

The following diagram illustrates how TMPTO's inherent properties and additive interactions influence its final performance.



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This diagram shows how TMPTO's molecular structure dictates its core properties, which are enhanced by additives to achieve target performance outcomes.

Key Takeaways for Researchers

- **A Sustainable and High-Performance Base Oil:** TMPTO's excellent inherent lubricity, high viscosity index, and good low-temperature fluidity make it a strong, biodegradable candidate to replace mineral oils [2] [1].
- **Performance is Tunable:** Its properties can be significantly enhanced by formulating with specific additives. Ionic liquids can improve triboelectrical performance [3], while sulfurized additives can boost extreme pressure capacity [2] [1].
- **Consider the Application Context:** The relative importance of rheological properties depends on the operating environment. For high-speed machining, lubricity is critical [2], whereas under electrical current, film resistivity becomes a key factor [3].

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References

1. (PDF) Synthesis and properties of trimethylolpropane as... trioleate [academia.edu]
2. Analyzing the efficacy of trimethylolpropane oil... | PLOS ONE trioleate [journals.plos.org]
3. Investigating the influence of protic ionic liquid on... [jtse.utm.my]

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